

UV-Vis absorbance maxima for 4-Methoxy-5-methylpyrimidine detection

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Compound of Interest

Compound Name: 4-Methoxy-5-methylpyrimidine

CAS No.: 17758-12-2

Cat. No.: B096741

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Comparative Guide: UV-Vis Detection Strategies for **4-Methoxy-5-methylpyrimidine**

Executive Summary

4-Methoxy-5-methylpyrimidine (CAS 17758-12-2) is a critical heterocyclic intermediate, often utilized in the synthesis of antiviral agents, functionalized pyrimidines, and modified nucleotides (e.g., O4-methylthymine derivatives).^[1] Its detection and quantification rely heavily on UV-Vis spectrophotometry due to the strong chromophore provided by the pyrimidine ring conjugated with the methoxy auxochrome.^[1]

This guide provides an evidence-based approach to selecting the optimal absorbance maximum (

) for this compound.^{[1][2]} Unlike simple standards, the

of **4-Methoxy-5-methylpyrimidine** is subject to solvatochromic shifts.^[1] This document details the spectroscopic profile, compares detection methodologies, and provides a self-validating experimental protocol.^{[1][2]}

Spectroscopic Profile & Absorbance Maxima

The UV absorption spectrum of **4-Methoxy-5-methylpyrimidine** is characterized by two principal bands arising from

and

electronic transitions.^[1]

Primary and Secondary Maxima

Band Type	Wavelength ()	Characteristics	Application
Primary (K-Band)	260 ± 5 nm	High molar absorptivity (); transition. ^[1]	Quantitation. Best balance of sensitivity and solvent stability. ^{[1][2]}
Secondary (E-Band)	210 - 220 nm	Very high intensity; susceptible to solvent cutoff interference. ^{[1][2]}	Trace Detection. Use only with high-purity solvents (e.g., HPLC-grade Acetonitrile). ^[1]

Solvatochromic Effects (Solvent Influence)

The position of the

shifts based on the polarity and pH of the solvent matrix.^{[1][2]}

- Methanol/Ethanol: The methoxy group () acts as an auxochrome.^{[1][2]} In protic solvents, hydrogen bonding with ring nitrogens can cause a slight blue shift (hypsochromic) of the shoulder, but the main peak remains relatively stable around 260 nm.^{[1][2]}
- Acidic Media (pH < 3): Protonation of the pyrimidine nitrogen (N1 or N3) significantly alters the electronic structure, typically causing a bathochromic shift (red shift) and hyperchromic

effect (increased intensity).[1][2]

- Acetonitrile: Provides the sharpest spectral definition due to lack of hydrogen bonding, recommended for HPLC-UV methods.[1]

Comparative Analysis of Detection Methods

This section objectively compares UV-Vis against alternative detection strategies for **4-Methoxy-5-methylpyrimidine**.

Feature	UV-Vis (Direct)	HPLC-UV / DAD	LC-MS (ESI+)
Specificity	Low.[1] Cannot distinguish from other pyrimidines (e.g., 4-methoxypyrimidine). [1][2]	High. Retention time () + Spectral match confirms identity.[1][2]	Very High. Mass-to-charge (125.[1]1) confirms molecular formula.[1][2][3]
Sensitivity	Moderate (M range).[1][2]	High (Nanogram levels).[1][2][4]	Ultra-High (Picogram levels).
Matrix Tolerance	Poor. Impurities absorb at 260 nm.[1][2]	Excellent. Separates analyte from matrix before detection.[1][2]	Excellent.
Cost/Complexity	Low / Simple.[2]	Moderate / Standard.	High / Specialized.[2]
Recommendation	Quick Purity Check (Raw Material).	Routine QC & Quantitation.	Impurity Profiling.

Experimental Protocol: In-Situ Determination

Objective: To empirically determine the exact

and Molar Extinction Coefficient (

) in your specific solvent system.

Reagents & Equipment

- Analyte: **4-Methoxy-5-methylpyrimidine** (>98% purity).[1]
- Solvent: HPLC-grade Methanol or Acetonitrile.[1]
- Equipment: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1900 or Agilent Cary 60) or HPLC-DAD.
- Cuvette: Quartz, 1 cm path length (glass absorbs <300 nm).[1][2]

Step-by-Step Workflow

- Stock Solution Preparation:
 - Weigh 12.4 mg of analyte.[1][2]
 - Dissolve in 100 mL of solvent to obtain a 1.0 mM stock solution.[1][2]
- Working Standard Dilution:
 - Dilute 1 mL of Stock into 99 mL of solvent (concentration).
 - Note: Target absorbance is 0.5 - 0.8 AU for optimal signal-to-noise ratio.[1]
- Baseline Correction:
 - Fill two cuvettes with pure solvent.[1][2] Run "Auto-Zero" or "Baseline" scan from 200 nm to 400 nm.[1]
- Spectral Scan:
 - Replace sample cuvette with the Working Standard.
 - Scan from 200 nm to 400 nm (Scan speed: Medium; Interval: 1 nm).
- Data Analysis:
 - Identify the peak maximum (Global Maxima).[1][2]

- Calculate

using Beer-Lambert Law:

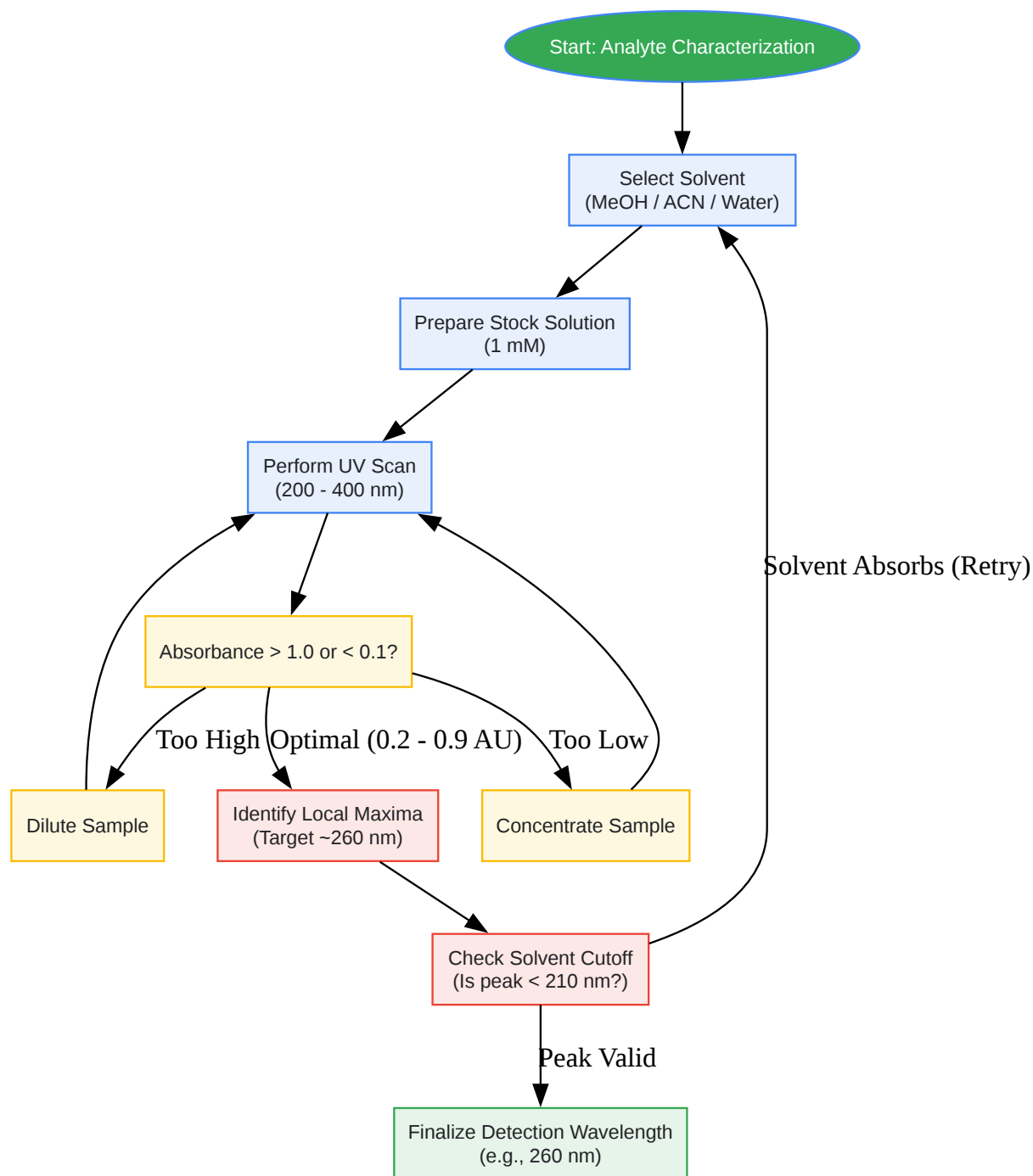
[1]

- .[1][2]

Visualization: Method Development Workflows

Figure 1: Spectral Validation Workflow

This diagram illustrates the logical flow for validating the detection wavelength before routine analysis.

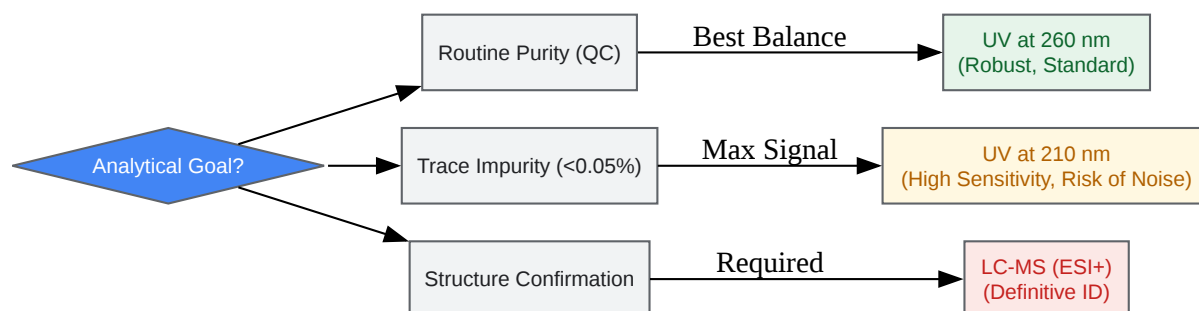


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Caption: Logical workflow for determining the optimal detection wavelength while mitigating solvent interference and concentration errors.

Figure 2: HPLC Method Decision Matrix

Comparison of detection modes based on analytical needs.



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Caption: Decision tree for selecting the detection mode based on the specific analytical requirement (Sensitivity vs. Specificity).

References

- National Institute of Standards and Technology (NIST). UV/Visible Spectrum of 4-Methylpyrimidine. NIST Chemistry WebBook, SRD 69.[2] Available at: [\[Link\]](#)[1][2]
- PubChem. 4-Methoxypyrimidine Compound Summary (CID 303830).[1][2] National Center for Biotechnology Information.[1][2] Available at: [\[Link\]](#)[1][2]
- World Intellectual Property Organization (WIPO). Patent WO2019169193A1: Compounds and compositions for treating conditions associated with APJ receptor activity.[1][2] (Mentions UV detection ranges for **4-methoxy-5-methylpyrimidine** derivatives). Available at:
- Beals, D. L., et al. Vacuum ultraviolet spectroscopy of pyrimidine derivatives. Journal of Chemical Physics. (Provides theoretical grounding for substituent effects on pyrimidine rings).

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Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. [orgsyn.org](https://www.orgsyn.org) [[orgsyn.org](https://www.orgsyn.org)]
- 3. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 4. WO2019169193A1 - Compounds and compositions for treating conditions associated with apj receptor activity - Google Patents [patents.google.com]
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